

5-Chloro-2-fluorobenzenesulfonamide CAS number 351003-57-1 properties

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Compound of Interest

Compound Name: 5-Chloro-2-fluorobenzenesulfonamide

Cat. No.: B1349230

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An In-depth Technical Guide to **5-Chloro-2-fluorobenzenesulfonamide** (CAS 351003-57-1)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Chloro-2-fluorobenzenesulfonamide**, a key intermediate in the pharmaceutical and agrochemical industries. This document consolidates its chemical and physical properties, synthetic routes, potential applications, and safety information to support ongoing research and development efforts.

Core Chemical and Physical Properties

5-Chloro-2-fluorobenzenesulfonamide is a halogenated aromatic sulfonamide. Its unique substitution pattern, featuring both chloro and fluoro groups, makes it a valuable building block for introducing these moieties into more complex molecules, thereby influencing their biological activity and pharmacokinetic profiles.^[1]

Physicochemical Data

The fundamental physicochemical properties of **5-Chloro-2-fluorobenzenesulfonamide** are summarized in the table below. These values are crucial for determining appropriate reaction conditions, purification methods, and storage protocols.

Property	Value	Source(s)
CAS Number	351003-57-1	[2] [3] [4]
Molecular Formula	C ₆ H ₅ ClFNO ₂ S	[3]
Molecular Weight	209.63 g/mol	[4]
Melting Point	126-136 °C	[4]
Boiling Point	357.1 °C at 760 mmHg	[5]
IUPAC Name	5-chloro-2-fluorobenzenesulfonamide	[3]
Synonyms	5-Chloro-2-fluorobenzenesulfon; 5-CHLORO-2-FLUOROBEN	[3]

Spectroscopic and Analytical Data

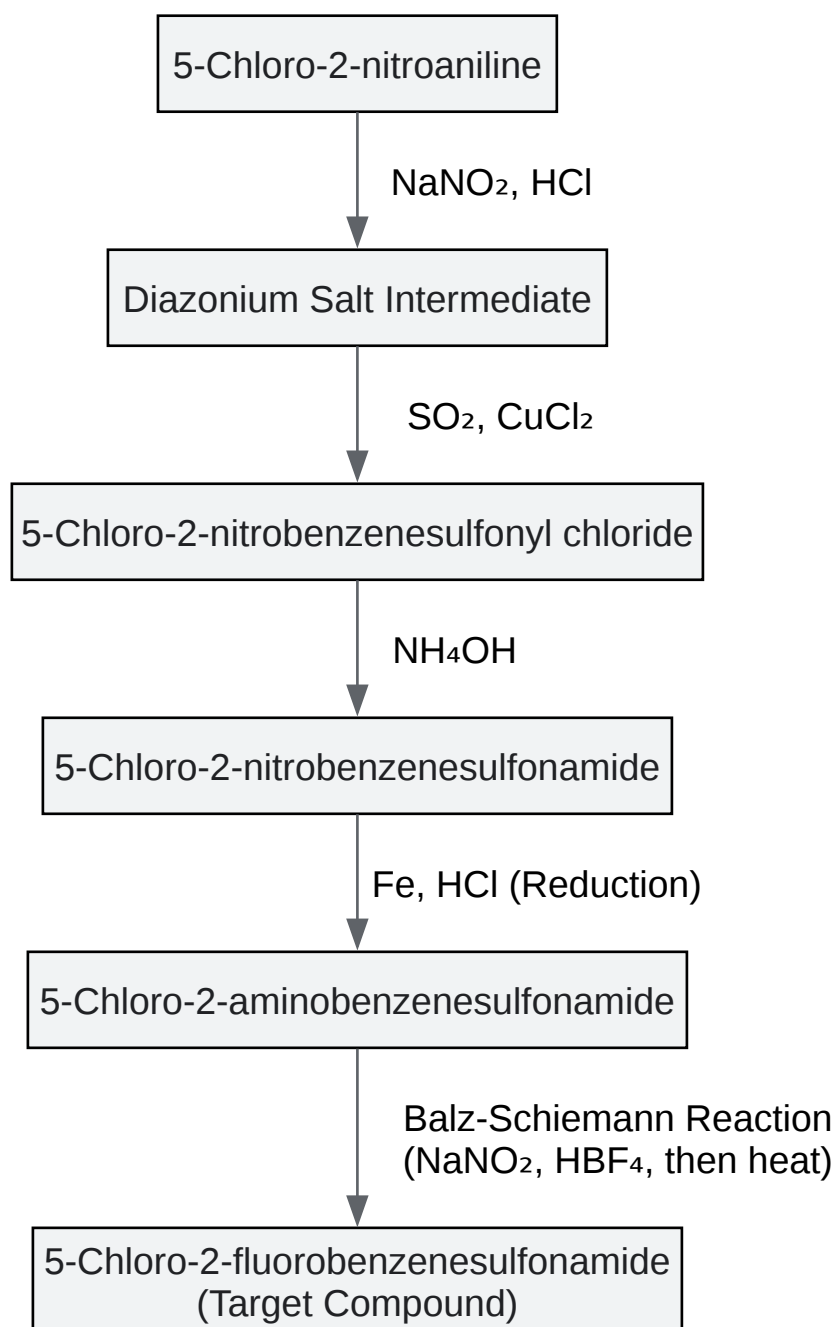
Characterization of **5-Chloro-2-fluorobenzenesulfonamide** typically involves standard analytical techniques. While specific spectra are proprietary to suppliers, analytical data such as NMR, HPLC, and LC-MS are available upon request from various chemical suppliers.[\[6\]](#)

Synthesis and Reactivity

The primary synthetic route to **5-Chloro-2-fluorobenzenesulfonamide** involves the ammonolysis of its corresponding sulfonyl chloride precursor. This reaction is a standard method for the formation of sulfonamides.

General Synthetic Workflow

The logical flow for the preparation of **5-Chloro-2-fluorobenzenesulfonamide** is illustrated below. The process starts from the readily available 5-chloro-2-nitroaniline and proceeds through diazotization and sulfonyl chloride formation, followed by ammonolysis.



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Caption: General synthetic pathway to **5-Chloro-2-fluorobenzenesulfonamide**.

Experimental Protocol: Ammonolysis of 5-Chloro-2-fluorobenzenesulfonyl chloride

This protocol describes a general procedure for the synthesis of **5-Chloro-2-fluorobenzenesulfonamide** from 5-Chloro-2-fluorobenzenesulfonyl chloride.

Materials:

- 5-Chloro-2-fluorobenzenesulfonyl chloride (1 equivalent)
- Aqueous ammonia (excess)
- Dichloromethane (or other suitable organic solvent)
- Deionized water
- Brine solution
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- Dissolve 5-Chloro-2-fluorobenzenesulfonyl chloride in a suitable organic solvent like dichloromethane in a round-bottom flask.
- Cool the solution in an ice bath to 0-5 °C.
- Slowly add an excess of concentrated aqueous ammonia to the stirred solution. The reaction is exothermic, so maintain the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours, monitoring the reaction progress by TLC or LC-MS.
- Once the reaction is complete, transfer the mixture to a separatory funnel.
- Separate the organic layer. Wash the organic layer sequentially with deionized water and brine solution.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.

- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
- Purify the crude **5-Chloro-2-fluorobenzenesulfonamide** by recrystallization from a suitable solvent system (e.g., ethanol/water) to obtain the final product.

Applications in Research and Drug Development

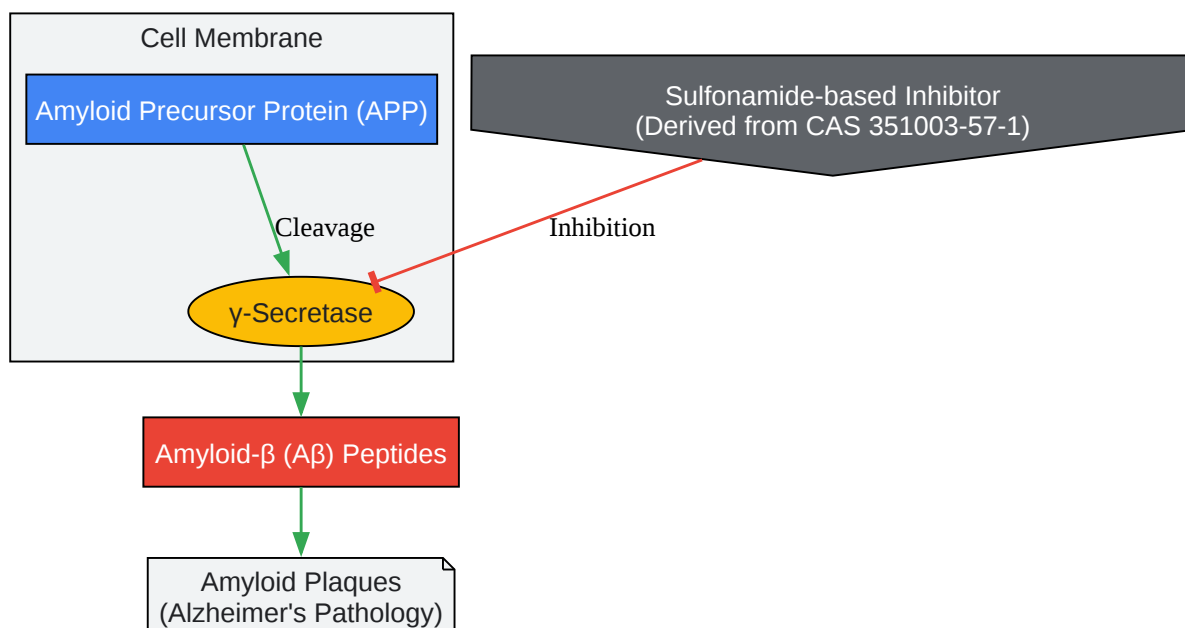
Halogenated organic compounds are of significant interest in medicinal chemistry due to the ability of halogen atoms to modulate a molecule's physicochemical properties.^[1] Chlorine, in particular, is found in over 250 FDA-approved drugs and can enhance biological activity.^{[7][8]}

Role as a Pharmaceutical Intermediate

5-Chloro-2-fluorobenzenesulfonamide serves as a critical building block for the synthesis of more complex molecules with potential therapeutic applications. The sulfonamide moiety is a well-known pharmacophore present in a variety of drugs, including antimicrobial agents.^[9] The presence of both chlorine and fluorine provides multiple sites for further functionalization and can influence binding affinity to biological targets.^[10]

Potential in Gamma-Secretase Inhibition

Derivatives of benzenesulfonamides have been investigated as inhibitors of gamma-secretase, an enzyme implicated in the pathology of Alzheimer's disease. Specifically, N-(5-chloro-2-(hydroxymethyl)-N-alkyl-arylsulfonamides have shown both in vitro and in vivo activity.^[11] This suggests that **5-Chloro-2-fluorobenzenesulfonamide** is a valuable starting material for the development of novel gamma-secretase inhibitors.



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